

Application Notes and Protocols: Nematicidal Activity of Imicyafos Against Meloidogyne spp.

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Compound of Interest

Compound Name: *Imicyafos*

Cat. No.: *B1258118*

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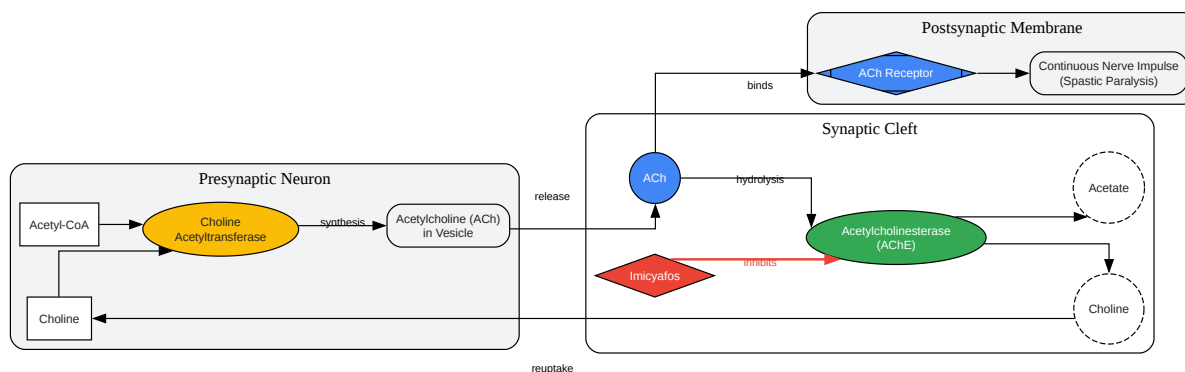
For Researchers, Scientists, and Drug Development Professionals

Introduction

Imicyafos is an organophosphate nematicide demonstrating significant efficacy against various plant-parasitic nematodes, including the economically important root-knot nematodes of the *Meloidogyne* genus.[1] As an acetylcholinesterase (AChE) inhibitor, **Imicyafos** disrupts the nematode's nervous system, leading to paralysis and mortality.[2] These application notes provide detailed protocols for assessing the nematicidal activity of **Imicyafos** against *Meloidogyne* spp. through both in vitro and greenhouse-based assays.

Mechanism of Action

Imicyafos acts by inhibiting the enzyme acetylcholinesterase (AChE) in the synaptic cleft of nematode neurons.[2] Under normal physiological conditions, acetylcholine (ACh) is released from a presynaptic neuron, binds to receptors on the postsynaptic membrane, and transmits a nerve impulse. AChE then rapidly hydrolyzes ACh into choline and acetate, terminating the signal. By inhibiting AChE, **Imicyafos** leads to an accumulation of ACh in the synapse, causing continuous stimulation of the postsynaptic neuron, which results in spastic paralysis and eventual death of the nematode.



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Mechanism of Acetylcholinesterase Inhibition by **Imicyafos**.

Quantitative Data Summary

The following tables summarize the reported nematicidal efficacy of **Imicyafos** against *Meloidogyne* spp.

Species	Formulation	Assay Type	Efficacy Metric	Value	Duration	Reference
M. incognita	Granules (GR)	Pot Test	Mortality Rate	91.5%	60 days	[1]
M. hapla	Granules (GR)	Pot Test	Mortality Rate	90.6%	60 days	[1]
M. incognita	Granules (GR)	Pot Test	Galling Efficacy	94.2%	60 days	[1]
M. hapla	Granules (GR)	Pot Test	Galling Efficacy	95.1%	60 days	[1]
M. incognita	Granules (GR)	Greenhouse	Control Efficacy	90%	60 days	[1]

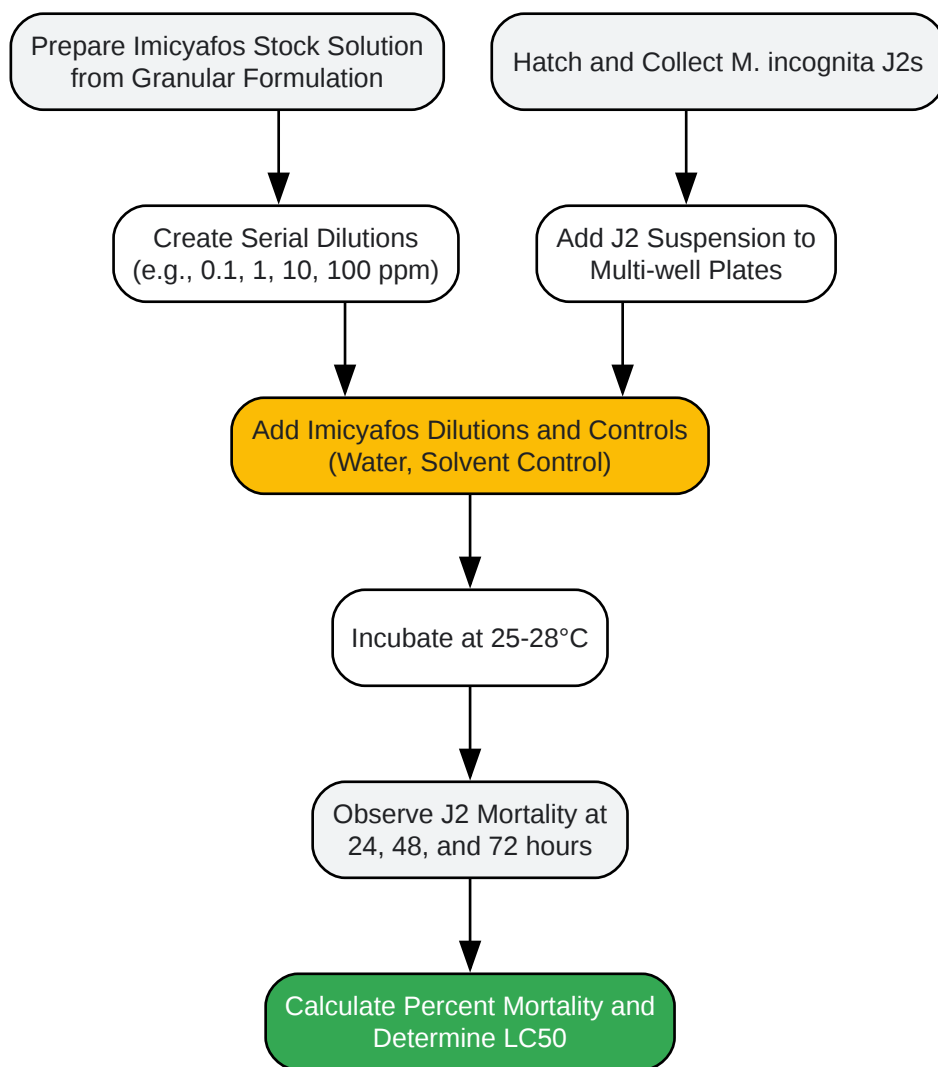
Species	Formulation	Assay Type	Efficacy Metric	Value (ppm)	Reference
Heterodera schachtii	Not Specified	In Vitro	LC50	0.0178	[1]

Note: The LC50 value for H. schachtii is included to provide an indication of the potency of **Imicyafos**, though it is a different nematode genus.

Experimental Protocols

In Vitro Mortality Assay for Second-Stage Juveniles (J2s)

This protocol outlines a method to determine the direct effect of **Imicyafos** on the mortality of Meloidogyne spp. J2s.



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Workflow for the *in vitro* J2 mortality assay.

Materials:

- **Imicyafos** Granular (GR) formulation
- Sterile distilled water
- Appropriate solvent if needed for technical grade **Imicyafos** (e.g., acetone, ethanol)
- Meloidogyne spp. J2s
- 24-well or 96-well microplates

- Micropipettes
- Inverted microscope
- Incubator

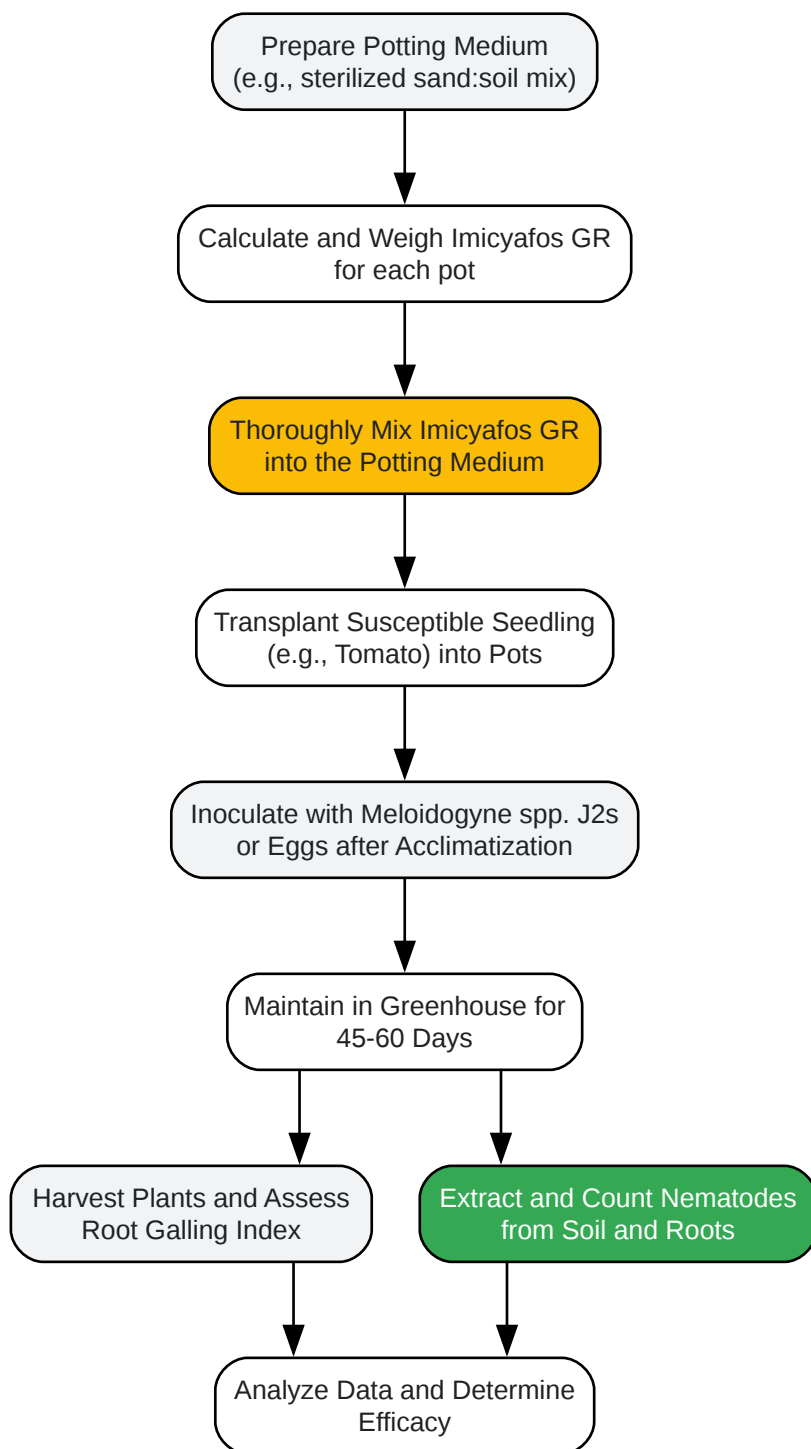
Protocol:

- Preparation of **Imicyafos** Stock Solution from Granular Formulation:
 - Accurately weigh a known amount of **Imicyafos** GR (e.g., 100 mg).
 - Grind the granules to a fine powder using a mortar and pestle.
 - Suspend the powder in a known volume of sterile distilled water (e.g., 100 mL) to create a stock suspension.
 - Stir vigorously for at least 1 hour to ensure maximum dissolution and suspension of the active ingredient. Note: The inert carriers in the granular formulation may not fully dissolve.
 - Allow the larger particles to settle and use the supernatant for serial dilutions. The concentration of the active ingredient in the stock solution should be calculated based on the percentage of active ingredient in the granular formulation.
- Serial Dilutions:
 - Prepare a series of dilutions from the stock solution to achieve the desired final concentrations for the assay (e.g., 0.01, 0.1, 1, 10, 50 ppm).
 - Include a negative control (sterile distilled water) and a solvent control if a solvent was used to dissolve the technical grade **Imicyafos**.
- Nematode Preparation:
 - Extract *Meloidogyne* spp. eggs from infected tomato roots using a sodium hypochlorite solution (0.5-1.0%).
 - Hatch the eggs in water at 25-28°C to obtain second-stage juveniles (J2s).

- Collect freshly hatched J2s (less than 48 hours old) and adjust the concentration to approximately 100-200 J2s per 100 μ L of water.
- Assay Setup:
 - Pipette 100 μ L of the J2 suspension into each well of a multi-well plate.
 - Add 100 μ L of the appropriate **Imicyafos** dilution or control solution to each well.
 - Each treatment and control should have at least four replicates.
- Incubation and Observation:
 - Incubate the plates at 25-28°C.
 - Observe the nematodes under an inverted microscope at 24, 48, and 72-hour intervals.
 - Nematodes are considered dead if they are straight and unresponsive to probing with a fine needle.
- Data Analysis:
 - Calculate the percentage of mortality for each concentration, correcting for control mortality using Abbott's formula if necessary.
 - Determine the LC50 (lethal concentration required to kill 50% of the population) using probit analysis.

Greenhouse Pot Trial for Efficacy Assessment

This protocol is designed to evaluate the efficacy of **Imicyafos** GR in reducing *Meloidogyne* spp. infection and root galling on a susceptible host plant, such as tomato (*Solanum lycopersicum*), under controlled greenhouse conditions.



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Workflow for the greenhouse pot trial.

Materials:

- **Imicyafos** Granular (GR) formulation
- Plastic pots (e.g., 15-20 cm diameter)
- Sterilized potting mix (e.g., 1:1 sand and loam soil)
- Susceptible host plant seedlings (e.g., tomato cv. 'Rutgers')
- Meloidogyne spp. J2s or eggs for inoculation
- Greenhouse facilities

Protocol:

- Treatment Preparation:
 - Determine the application rate of **Imicyafos** GR based on the surface area or volume of the soil in the pots. For example, if the field application rate is 20 kg/ha , calculate the equivalent amount for the surface area of the pot.
 - Thoroughly mix the calculated amount of **Imicyafos** GR into the potting medium for each pot.
 - Prepare untreated control pots with only the potting medium.
- Planting and Inoculation:
 - Fill the pots with the treated or untreated soil mixture.
 - Transplant one healthy tomato seedling into each pot.
 - Allow the plants to acclimate for one week.
 - Inoculate each plant (except for an uninoculated control group) with a suspension of approximately 5,000 Meloidogyne spp. eggs or 2,000 J2s in water, applied to the soil around the base of the stem.
- Greenhouse Maintenance:

- Arrange the pots in a completely randomized design in the greenhouse.
- Maintain the plants under suitable conditions (e.g., 25-30°C, 16-hour photoperiod) and water as needed for 45-60 days.
- Data Collection and Assessment:
 - After the incubation period, carefully uproot each plant and gently wash the roots to remove soil.
 - Root Galling Index: Score the severity of root galling on a scale of 0 to 5, where 0 = no galls and 5 = severely galled roots.
 - Nematode Population: Extract and count the number of J2s from a 100g subsample of soil from each pot using a Baermann funnel or centrifugal flotation method. Extract and count eggs from the entire root system.
 - Plant Growth Parameters: Measure plant height, and fresh/dry shoot and root weights.
- Data Analysis:
 - Analyze the data using appropriate statistical methods (e.g., ANOVA) to determine significant differences between the **Imicyafos** treatments and the untreated, inoculated control.
 - Calculate the percentage reduction in root galling and nematode population for the **Imicyafos** treatments compared to the control.

Conclusion

These protocols provide a standardized framework for evaluating the nematicidal activity of **Imicyafos** against *Meloidogyne* spp. Adherence to these detailed methodologies will ensure the generation of reliable and reproducible data, which is essential for research, product development, and the formulation of effective nematode management strategies. The potent acetylcholinesterase inhibitory action of **Imicyafos** makes it a valuable tool in the control of root-knot nematodes.

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References

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- 2. Imicyafos [sitem.herts.ac.uk]
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